

Personal protective equipment for handling Lsd1-IN-5

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Compound of Interest

Compound Name: Lsd1-IN-5

Cat. No.: B12422971

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Essential Safety and Handling Guide for Lsd1-IN-5

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of the potent and reversible LSD1 inhibitor, **Lsd1-IN-5**.

This document provides critical safety and logistical information to ensure the safe and effective use of **Lsd1-IN-5** in a laboratory setting. Adherence to these guidelines is essential for minimizing risks and ensuring the integrity of your research.

Chemical and Physical Properties

A summary of the key quantitative data for **Lsd1-IN-5** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ BrN ₂ O ₃	[1]
Molecular Weight	349.18 g/mol	[1]
CAS Number	2035912-55-9	[1][2]
IC ₅₀	121 nM	[1][2][3]
Appearance	Crystalline solid	[4]
Storage (Lyophilized)	-20°C, desiccated	[1]
Stability (Lyophilized)	36 months	[1]
Storage (In Solution)	-20°C	[1]
Stability (In Solution)	Use within 1 month	[1]

Personal Protective Equipment (PPE) and Handling

Given that the toxicological properties of **Lsd1-IN-5** have not been thoroughly investigated, it should be handled as a potentially hazardous substance.[5] The following PPE and handling procedures are mandatory to minimize exposure.

Recommended Personal Protective Equipment:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for tears or punctures before use and change them frequently.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn at all times when handling **Lsd1-IN-5**.
- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of splashes or aerosol generation, consider a chemically resistant gown.
- **Respiratory Protection:** If working with the powdered form for extended periods or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary. All work with the solid compound should be performed in a well-ventilated area, preferably a chemical fume hood.

Safe Handling Procedures:

- **Avoid Contact:** Do not allow the compound to come into contact with the skin, eyes, or clothing.[4]
- **Avoid Inhalation:** Avoid breathing dust or aerosols.[6] Handle the solid form in a chemical fume hood.
- **Good Laboratory Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling **Lsd1-IN-5**, even if gloves were worn.[7]

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures immediately:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[6]
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation develops.[6]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[6]
- **Ingestion:** If swallowed, wash out the mouth with water, provided the person is conscious. Do not induce vomiting. Call a physician or poison control center immediately.[6]

Disposal Plan

All waste containing **Lsd1-IN-5** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect any solid waste, including empty containers and contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **Lsd1-IN-5** in a separate, sealed, and clearly labeled hazardous waste container.

- Disposal Method: Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of **Lsd1-IN-5** down the drain or in the regular trash.^[5]

Experimental Workflow

The following diagram illustrates a typical in vitro experimental workflow for assessing the inhibitory activity of **Lsd1-IN-5**.

In Vitro Experimental Workflow for Lsd1-IN-5

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Caption: Workflow for determining the in vitro inhibitory activity of **Lsd1-IN-5**.

This guide is intended to provide essential safety and handling information. Researchers should always consult their institution's specific safety protocols and exercise caution when working with any research chemical.

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